

(-)-Eseroline Fumarate: A Technical Guide to its Chemical Properties and Biological Activity

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Compound of Interest

Compound Name: (-)-Eseroline fumarate

Cat. No.: B1631656

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Introduction

(-)-Eseroline, a metabolite of the acetylcholinesterase inhibitor physostigmine, is a fascinating compound with a dual pharmacological profile.^[1] It exhibits properties as both a μ -opioid receptor agonist and a weak, reversible acetylcholinesterase (AChE) inhibitor.^[1] This unique combination of activities has garnered interest in its potential as an antinociceptive agent.^[2] This technical guide provides an in-depth overview of the chemical properties, synthesis, analytical methods, and mechanism of action of its fumarate salt, **(-)-Eseroline fumarate**.

Chemical and Physical Properties

(-)-Eseroline fumarate is typically a white to light brown solid.^{[3][4]} It is soluble in dimethyl sulfoxide (DMSO) and 0.1 M hydrochloric acid.^[3] For long-term storage, a temperature of -20°C is recommended.^{[5][6]}

Chemical Identifiers

Property	Value	Source
IUPAC Name	(3aR,8bS)-3,4,8b-trimethyl-2,3a-dihydro-1H-pyrrolo[2,3-b]indol-7-ol fumarate	[5]
CAS Number	70310-73-5	[5]
Molecular Formula	C ₁₃ H ₁₈ N ₂ O · C ₄ H ₄ O ₄	[4][5][6]
Molecular Weight	334.37 g/mol	[5]
Canonical SMILES	<chem>CN1CC[C@@]2(C)c3cc(O)ccc3N(C)[C@@H]12.O=C(O)/C=C/C(=O)O</chem>	[4]
InChI Key	PBZRRADJWNBPNY-XDRMOJKASA-N	[4]

Physicochemical Data

Property	Value	Source
Appearance	Light Brown / White Solid	[3][4]
Solubility	Soluble in DMSO and 0.1 M HCl (freshly prepared)	[3]
Melting Point	Data not available in cited literature	
Boiling Point	Data not available in cited literature	
pKa	Data not available in cited literature	
XLogP3	1.476	[3]

Experimental Protocols

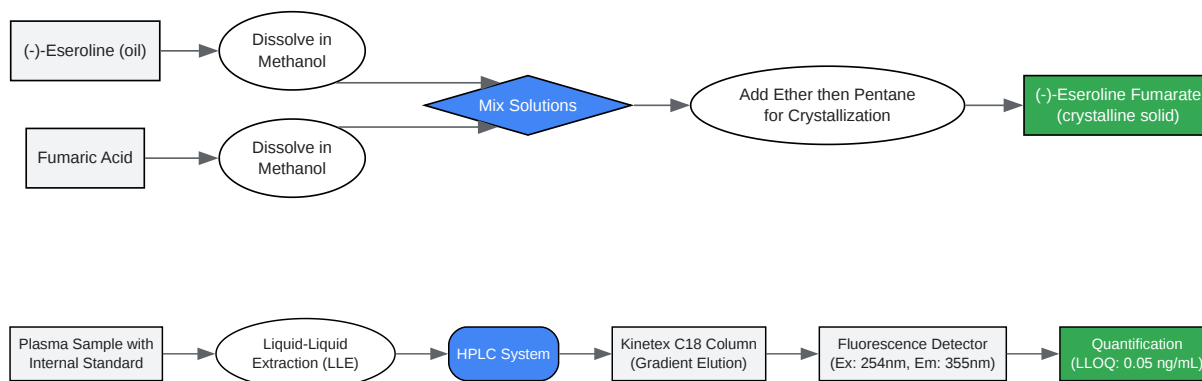
Synthesis of (-)-Eseroline Fumarate from (-)-Eseroline

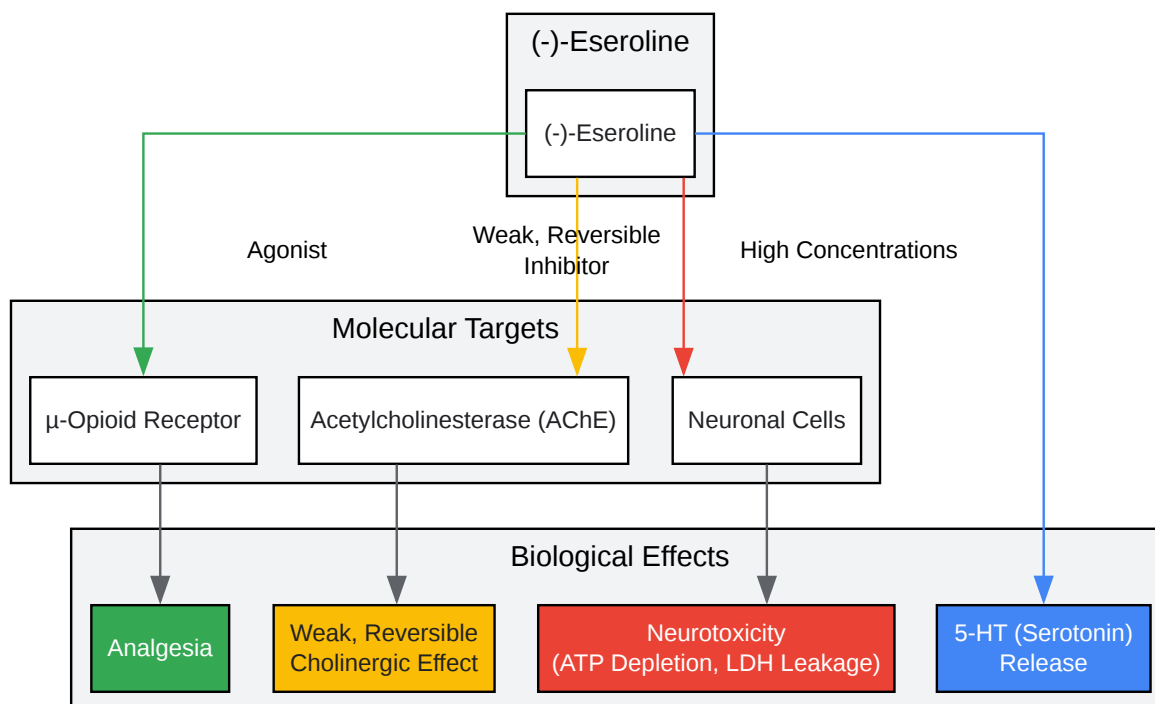
A common method for the preparation of the fumarate salt of (-)-Eseroline involves the reaction of the free base with fumaric acid.

Methodology:

- Dissolve (-)-Eseroline (as an oil) in methanol.
- In a separate container, dissolve one equivalent of fumaric acid in methanol.
- Add the fumaric acid solution to the (-)-Eseroline solution.
- To induce crystallization of the salt, add ether followed by pentane to the mixture.
- The resulting crystalline solid is **(-)-Eseroline fumarate**.

This protocol is adapted from a method described for a similar compound.





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- To cite this document: BenchChem. [(-)-Eseroline Fumarate: A Technical Guide to its Chemical Properties and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1631656#eseroline-fumarate-chemical-properties>]

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